

# Discovery of Metastable Sodium Chloride Dihydrate: A Technical Guide

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## Compound of Interest

Compound Name: Sodium chloride dihydrate

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This technical guide provides an in-depth overview of the discovery, synthesis, and characterization of a metastable form of **sodium chloride dihydrate**, denoted as SC2-II. This recently identified hydrate offers new insights into the phase behavior of the NaCl-H<sub>2</sub>O system, with potential implications for various scientific and industrial fields, including cryopreservation and planetary science.

## Executive Summary

Researchers have identified a new, metastable dihydrate of sodium chloride (SC2-II) that forms at ambient pressure through the rapid freezing of aqueous NaCl solutions.<sup>[1][2]</sup> This discovery marks the first identification of a new NaCl hydrate forming from a liquid solution at atmospheric pressure in two centuries.<sup>[1]</sup> Characterized by a unique crystalline structure, SC2-II irreversibly transforms into the stable dihydrate form, hydrohalite (NaCl·2H<sub>2</sub>O, or SC2-I), and ice upon heating above 190 K.<sup>[1][2][3][4]</sup> This guide details the experimental protocols for its synthesis and characterization, presents key quantitative data, and illustrates the experimental workflow and phase transformation pathways.

## Quantitative Data Summary

The key quantitative parameters associated with the metastable **sodium chloride dihydrate** (SC2-II) are summarized in the tables below.

Table 1: Thermodynamic and Transformation Properties of Metastable NaCl Dihydrate (SC2-II)

Property	Value	Unit	Conditions
Heat of Transformation (SC2-II to SC2-I)	$-3.47 \pm 0.55$	$\text{kJ mol}^{-1}$	Heating at $10 \text{ K min}^{-1}$
Transformation Temperature Range	$> 190$	K	Upon heating

Data sourced from calorimetric analyses of the exothermic transformation of SC2-II to hydrohalite (SC2-I) and ice.[1][2][4]

Table 2: Proposed Crystallographic Data for Metastable NaCl Dihydrate (SC2-II)

Property	Description
Crystal System	Monoclinic
Space Group	$P2_1/c$
Unit Cell	Proposed as a $3 \times 1 \times 3$ supercell of hydrohalite (SC2-I)

The crystal structure of SC2-II is proposed to be structurally related to hydrohalite.[1][2][3]

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis and characterization of metastable **sodium chloride dihydrate** (SC2-II).

### Synthesis of Metastable NaCl Dihydrate (SC2-II)

The primary method for producing SC2-II is through the rapid freezing of a sodium chloride solution.[1][2]

Materials:

- Sodium chloride (NaCl)
- Deionized water (H<sub>2</sub>O) or Deuterium oxide (D<sub>2</sub>O)
- Liquid nitrogen

Procedure:

- Prepare a 2 m (molal) solution of NaCl in either H<sub>2</sub>O or D<sub>2</sub>O.
- Load the solution into a 1 mm diameter polyimide (Kapton) capillary tube.
- Plunge the sealed capillary tube directly into liquid nitrogen (77 K). This achieves a rapid cooling rate on the order of 10<sup>1</sup>–10<sup>2</sup> K s<sup>-1</sup>. [1][2][4]
- The resulting solid is a mixture of the metastable NaCl dihydrate (SC2-II) and ice (Ih).

## Characterization Methods

Instrumentation:

- High-resolution powder X-ray diffractometer (e.g., I11 beamline at Diamond Light Source).[3]
- Nitrogen cryostream.

Procedure:

- Rapidly freeze the NaCl solution in a Kapton tube as described in section 3.1.
- Mount the frozen sample onto the diffractometer.
- Cool the sample to 80 K using a nitrogen cryostream.[3]
- Collect pXRD patterns at the base temperature to confirm the presence of SC2-II and ice Ih.

- To study the phase transformation, heat the sample from 170 K to 206 K and collect pXRD patterns at intervals to monitor the decomposition of SC2-II and the formation of SC2-I.[1]

Instrumentation:

- High-intensity, medium-resolution powder diffractometer (e.g., NIMROD at ISIS Neutron and Muon Source).[3]

Procedure:

- Prepare a sample of rapidly frozen NaCl-D<sub>2</sub>O solution.
- Load the crushed, frozen sample into a suitable container for neutron diffraction analysis.
- Cool the sample to 100 K.
- Collect an initial diffraction pattern.
- Heat the sample in-situ from 100 K to 240 K at a rate of 1 K min<sup>-1</sup>.
- Collect diffraction patterns at 10 K intervals to observe the phase transition from SC2-II to SC2-I.[3]

Instrumentation:

- Raman spectrometer equipped with a cryostage (e.g., Horiba LabRAM HR Evolution with a Linkam FDCS196 cryostage).[1][3]
- 532 nm laser.

Procedure:

- Flash Frozen (FF) Sample: Place a 10 µL droplet of 2 m NaCl-H<sub>2</sub>O solution onto a glass slide pre-cooled to 77 K on the cryostage.[1][3]
- Slow Frozen (SF) Sample (for comparison): Place a 10 µL droplet of 2 m NaCl-H<sub>2</sub>O solution onto a glass slide at room temperature and cool to 77 K at a rate of 20 K/min.[1][3]

- Acquire Raman spectra from both samples at 100 K to distinguish the spectral features of the rapidly frozen sample (containing SC2-II) from the slow-frozen sample (containing SC2-I).[1][3]

Instrumentation:

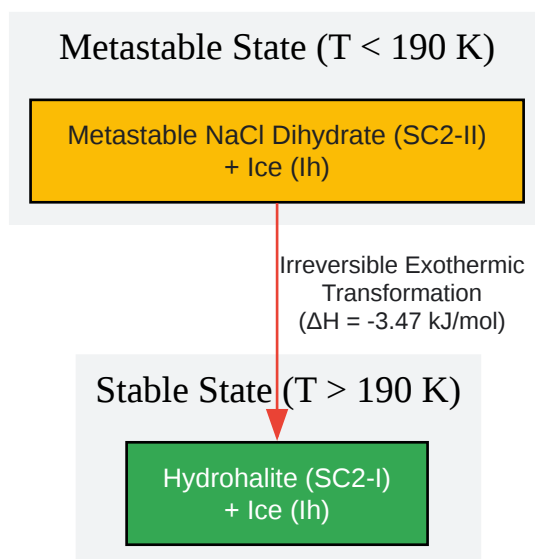
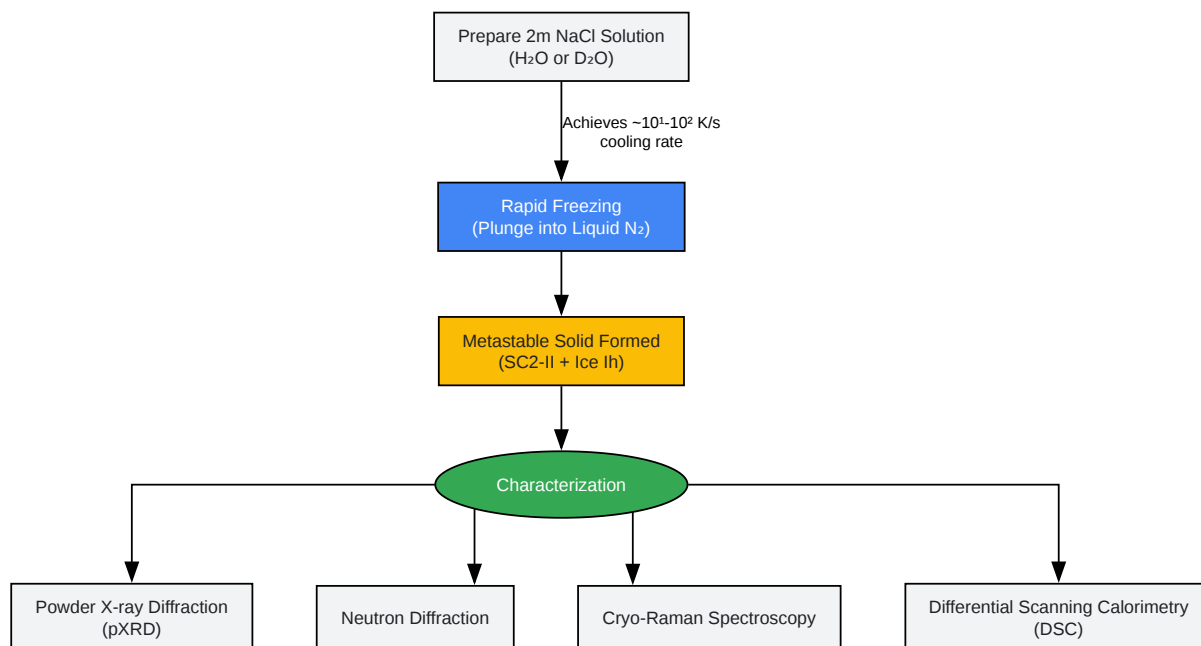
- Differential Scanning Calorimeter (e.g., PerkinElmer DSC 8000).[1]

Procedure:

- Prepare a flash-frozen sample of NaCl-H<sub>2</sub>O solution.
- Under liquid nitrogen, load the frozen sample into a stainless-steel capsule and transfer it to the pre-cooled DSC furnace at 95 K.
- Allow the temperature to equilibrate for 4 minutes.
- Heat the sample to 293 K at a rate of 10 K min<sup>-1</sup> to measure the heat flow associated with the exothermic transformation of SC2-II to SC2-I.[1]

## Visualizations

The following diagrams illustrate the experimental workflow and the phase transformation pathway of metastable **sodium chloride dihydrate**.



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